

Pyrazinamide-d3 supplier and purchasing information

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Compound of Interest		
Compound Name:	Pyrazinamide-d3	
Cat. No.:	B12314745	Get Quote

Pyrazinamide-d3: A Technical Guide for Researchers

This technical guide provides an in-depth overview of **Pyrazinamide-d3**, a deuterated analog of the frontline tuberculosis drug Pyrazinamide. This document is intended for researchers, scientists, and drug development professionals, offering comprehensive information on suppliers, purchasing, and the biochemical pathways associated with its parent compound.

Supplier and Purchasing Information

Pyrazinamide-d3 is available from a variety of chemical suppliers. While pricing is often available upon request, the following table summarizes key quantitative data for **Pyrazinamide-d3** from several listed suppliers to facilitate comparison.



Supplier	CAS Number	Molecular Formula	Molecular Weight (g/mol)	Purity	Isotopic Enrichme nt	Available Quantitie s
MedchemE xpress	1432059- 16-9	C5H2D3N3 O	126.13	99.84% (GC)[1]	99.10%[1]	Inquire for details
Bolise	1432059- 16-9	C5H2D3N3 O	126.13	≥95.0% (HPLC)[2]	Not specified	Inquire for details
Simson Pharma	1432059- 16-9	C5H2N3O D3	126.13	Not specified	Not specified	Inquire for details
Clearsynth	1432059- 16-9	C5H2D3N3 O	126.13	Not specified	Not specified	1 mg, 5 mg, 10 mg, 25 mg, 50 mg, 100 mg[3]
Santa Cruz Biotechnol ogy	1432059- 16-9	C5H2D3N3 O	126.11	Not specified	Not specified	Inquire for details
LGC Standards	Not specified	C5H2D3N3 O	126.062	Not specified	Not specified	25 mg
Topbatt Chemical	1432059- 16-9	C5H2D3N3 O	126.13	Not specified	Not specified	Inquire for details
Pharmaffili ates	1432059- 16-9	C5H2D3N3 O	126.13	Not specified	Not specified	Inquire for details

Mechanism of Action of Pyrazinamide

Pyrazinamide is a prodrug that requires activation within the Mycobacterium tuberculosis cell to exert its bactericidal effects. The mechanism is multifaceted and particularly effective in the acidic environment of tuberculous lesions.[4][5]

The primary mechanism of action involves the following steps:

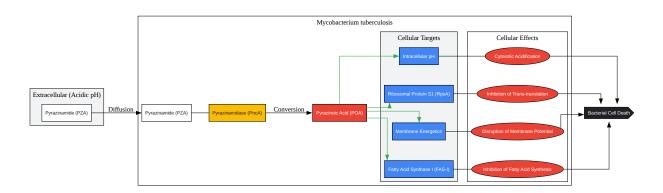
Foundational & Exploratory





- Uptake and Conversion: Pyrazinamide diffuses into M. tuberculosis.[6]
- Enzymatic Activation: Inside the bacterium, the enzyme pyrazinamidase (PncA) converts Pyrazinamide to its active form, pyrazinoic acid (POA).[4][5][7]
- Cellular Disruption: POA disrupts multiple cellular processes, leading to cell death. The proposed targets and effects include:
 - Inhibition of Fatty Acid Synthase I (FAS-I): POA inhibits FAS-I, an enzyme essential for the synthesis of fatty acids required for the mycobacterial cell wall.[4][5][6]
 - Disruption of Membrane Energetics: The accumulation of POA disrupts membrane potential and transport functions, interfering with energy production.[4][5]
 - Inhibition of Trans-translation: POA has been shown to bind to the ribosomal protein S1 (RpsA) and inhibit trans-translation, a ribosome rescue mechanism.[6][7]
 - Cytosolic Acidification: In acidic environments, POA can be protonated, re-enter the cell,
 and accumulate, leading to a detrimental drop in intracellular pH.[4][8]





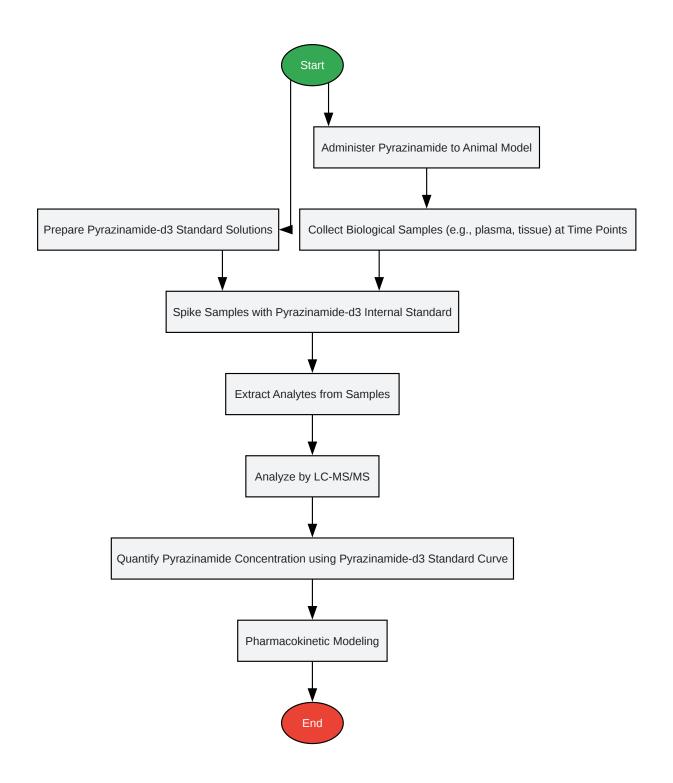
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Pyrazinamide's mechanism of action within *M. tuberculosis*.

Experimental Protocols

Detailed experimental protocols for studies involving **Pyrazinamide-d3** are highly specific to the research question and are typically found in the materials and methods section of peer-reviewed scientific publications. However, a generalized workflow for a pharmacokinetic study using **Pyrazinamide-d3** is outlined below. The use of a deuterated standard like **Pyrazinamide-d3** is common in studies investigating the absorption, distribution, metabolism, and excretion (ADME) of the drug.[2]





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A generalized workflow for a pharmacokinetic study using Pyrazinamide-d3.



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